

An In-depth Technical Guide to the Safe Handling of 2-Butylimidazole

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Compound of Interest

Compound Name: 2-Butylimidazole

Cat. No.: B045925

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This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the safe handling, storage, and emergency procedures for **2-Butylimidazole** (CAS No. 50790-93-7). As a key intermediate in pharmaceutical synthesis, a thorough understanding of its properties and associated hazards is paramount to ensuring laboratory safety and experimental integrity.[1]

Core Toxicological Profile and Hazard Identification

2-Butylimidazole is classified as a hazardous substance. The primary risks associated with this compound are skin irritation, serious eye irritation, and potential respiratory irritation.[2] It is crucial to understand that while some safety data sheets (SDS) for related butylimidazole isomers indicate high toxicity (fatal if inhaled or in contact with skin), the data for **2-Butylimidazole** (CAS 50790-93-7) primarily points towards severe irritant properties.[3][4][5] However, due to the structural similarities and the potential for incomplete toxicological data, a cautious approach is warranted.

GHS Classification

The Globally Harmonized System (GHS) provides a standardized framework for communicating hazard information. The classification for **2-Butylimidazole** is summarized below.

Hazard Class	Category	Hazard Statement	Source
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[2] [6]
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation	[2] [6]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[2] [7]

This table summarizes the primary GHS classifications for **2-Butylimidazole** based on available safety data sheets.

Physical and Chemical Properties

Understanding the physical state of **2-Butylimidazole** is key to anticipating its behavior in the laboratory.

Property	Value	Source
Appearance	White to orange/green crystalline powder	[1] [8]
Molecular Formula	C ₇ H ₁₂ N ₂	[1]
Molecular Weight	124.19 g/mol	[1]
Storage Temperature	0-8°C	[1]

Risk Mitigation: Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach, starting with engineering controls and supplemented by appropriate PPE, is essential for safely handling **2-Butylimidazole**. The causality behind these measures is to create physical barriers and dilute potential exposures to below harmful levels.

Engineering Controls

- Ventilation: All handling of **2-Butylimidazole** solid or solutions should be conducted within a certified chemical fume hood.[3] This is the primary engineering control to prevent inhalation of dust or vapors. Facilities must be equipped with an eyewash station and a safety shower in close proximity to the handling area.[9]
- Isolation: For larger quantities or repeated operations, consider using a glove box or other closed-system handling techniques to minimize direct contact.

Personal Protective Equipment (PPE)

The selection of PPE is not merely a checklist; it is a critical system to protect the user from the specific hazards of the chemical.

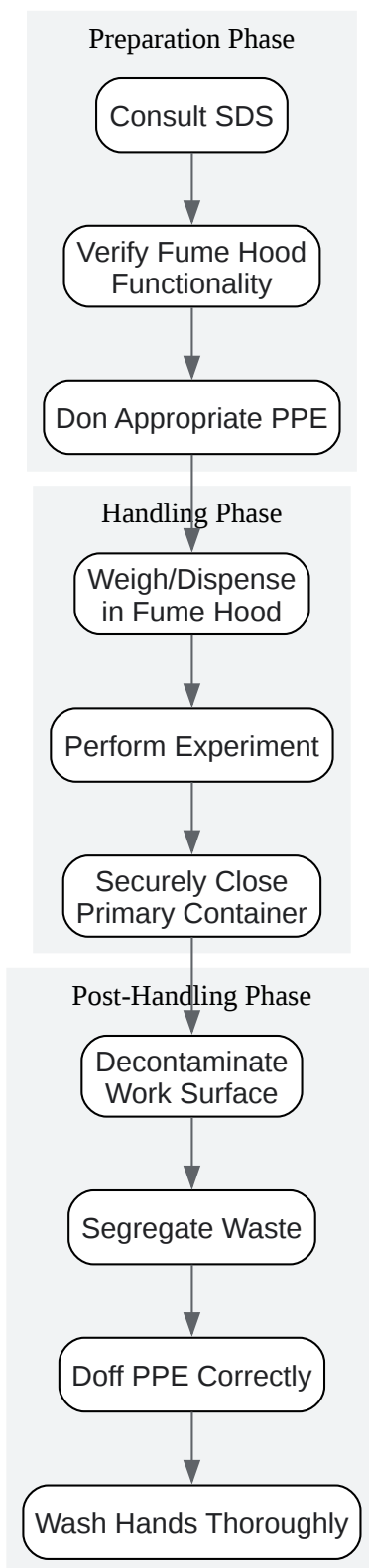
- Eye and Face Protection: Chemical safety goggles are mandatory.[2] For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles.
- Skin Protection:
 - Gloves: Wear chemically impermeable gloves.[6] Nitrile gloves are a common and effective choice, but always check the manufacturer's glove compatibility chart for breakthrough times.
 - Lab Coat: A standard lab coat is required, but for tasks involving significant quantities, a chemically resistant apron or suit should be considered.
- Respiratory Protection: If working outside of a fume hood is unavoidable (e.g., during a large spill), a NIOSH/MSHA approved respirator with an appropriate organic vapor cartridge is necessary.[4]

Laboratory Protocols: Handling, Storage, and Disposal

Adherence to standardized protocols is the foundation of a safe laboratory environment.

General Handling Workflow

A systematic approach to handling ensures that safety is integrated into the experimental process from start to finish.



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Caption: Systematic workflow for handling **2-Butylimidazole**.

Storage Requirements

Proper storage is critical to maintaining the chemical's stability and preventing hazardous reactions.

- Conditions: Store in a cool, dry, and well-ventilated area, with a recommended temperature between 0-8°C.[1][5] The container must be kept tightly closed.[3]
- Incompatibilities: Avoid storing with strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[4][10] These substances can trigger exothermic or other hazardous reactions.
- Security: For certain highly toxic butylimidazole isomers, regulations require storing them in a locked cabinet or an area with restricted access.[3][4] It is best practice to apply this level of security to **2-Butylimidazole** as well.

Waste Disposal

All waste containing **2-Butylimidazole** must be treated as hazardous.

- Segregation: Collect all contaminated solids (e.g., weigh paper, paper towels) and liquids in a dedicated, clearly labeled hazardous waste container.
- Labeling: The waste container must be labeled "Hazardous Waste" and list "**2-Butylimidazole**" as a component.
- Disposal: Dispose of the waste through your institution's environmental health and safety (EHS) office. Do not discharge to sewer systems.[6]

Emergency Procedures

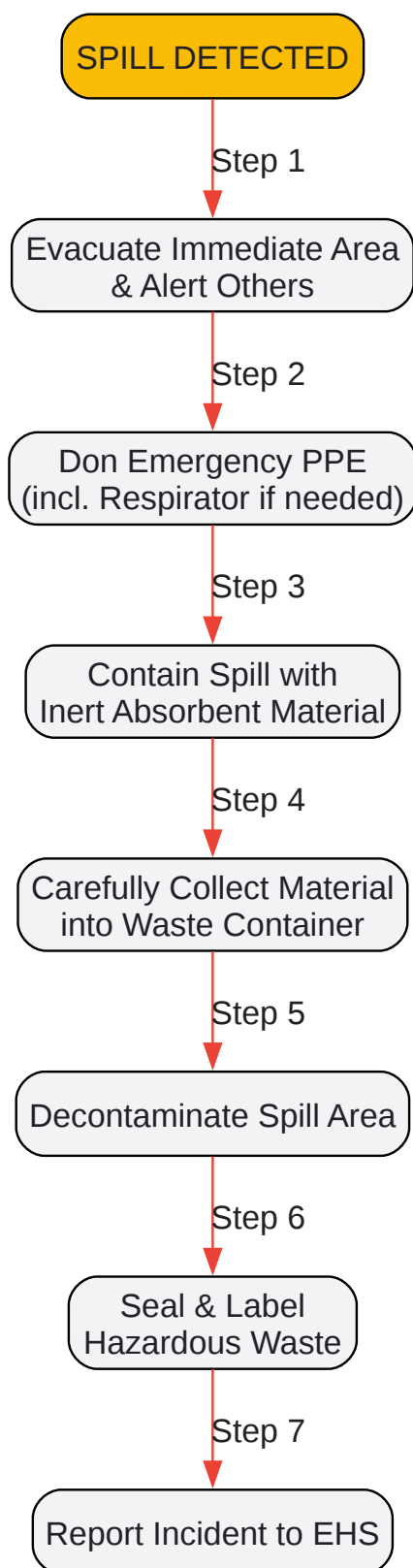
Immediate and correct response to an emergency can significantly mitigate harm.

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2][6]
- Skin Contact: Take off all contaminated clothing immediately.[3] Wash the affected skin area with soap and plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice.[2][6]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.[3][6]
- Ingestion: Rinse the mouth with water. Do not induce vomiting.[6] Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[6]

Accidental Release Measures (Spill Cleanup)

A clear, logical response is necessary to contain and clean a spill safely.



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Caption: Emergency response logic for a **2-Butylimidazole** spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[6]
A water spray can be used to cool containers and suppress vapors.[11]
- Specific Hazards: Thermal decomposition can produce hazardous gases, including carbon monoxide, carbon dioxide, and nitrogen oxides (NOx).[2][4]
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and inhalation of toxic fumes.[3]

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